

Genz-123346 Free Base: A Technical Guide for Cancer Cell Line Research

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Compound of Interest

Compound Name: Genz-123346 free base

CAS No.: 491833-30-8

Cat. No.: B1684369

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Introduction

Genz-123346 is a potent and specific inhibitor of glucosylceramide synthase (GCS), the enzyme responsible for the initial step in the biosynthesis of most glycosphingolipids. By blocking the conversion of ceramide to glucosylceramide (GlcCer), Genz-123346 offers a powerful tool to investigate the roles of glycosphingolipids in cancer biology. Dysregulated glycosphingolipid metabolism has been implicated in various aspects of tumorigenesis, including cell growth, proliferation, and drug resistance. This document provides a comprehensive technical overview of Genz-123346 for its application in cancer cell line research, detailing its mechanism of action, effects on signaling pathways, and relevant experimental protocols.

Mechanism of Action

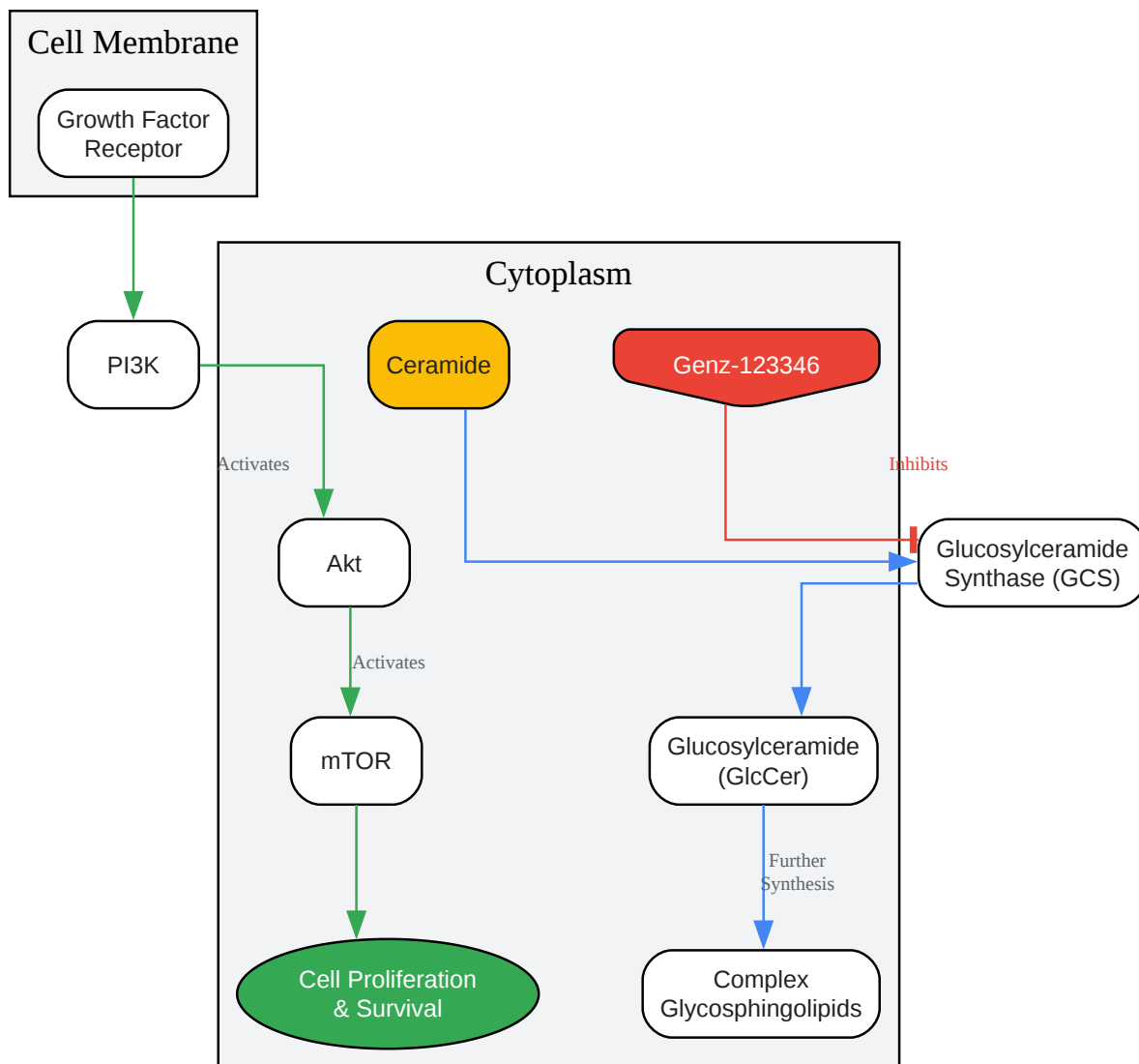
Genz-123346 acts as a direct inhibitor of glucosylceramide synthase (UGCG).^[1] This enzyme catalyzes the transfer of glucose from UDP-glucose to ceramide, a critical step in the formation of glucosylceramide, which serves as the precursor for the synthesis of a vast array of complex

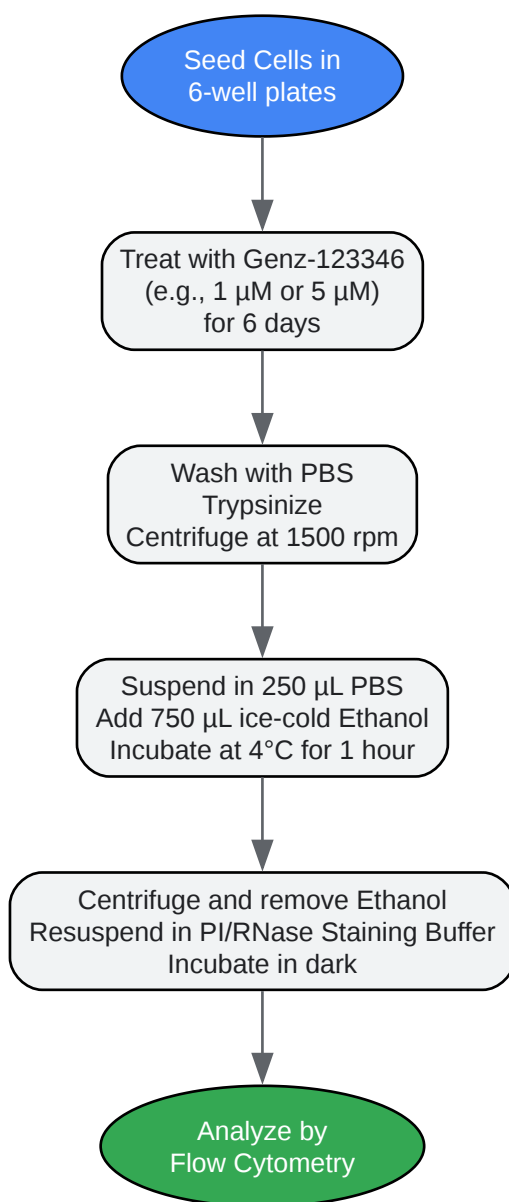
glycosphingolipids (GSLs).[1][2] Inhibition of GCS leads to a reduction in the cellular levels of GlcCer and downstream GSLs. This disruption of GSL metabolism can, in turn, affect multiple cellular processes and signaling pathways that are crucial for cancer cell proliferation and survival.

Core Signaling Pathways Affected

The primary signaling pathway modulated by the inhibition of GCS with Genz-123346 is the PI3K/Akt/mTOR pathway. This pathway is a central regulator of cell growth, proliferation, and survival, and its hyperactivation is a common feature in many cancers.[3][4] Inhibition of GCS has been shown to lead to reduced phosphorylation of Akt and the downstream mTOR effector, ribosomal protein S6.[5] This suggests that the anti-proliferative effects of Genz-123346 are, at least in part, mediated through the downregulation of this key oncogenic signaling cascade.

Additionally, the accumulation of the GCS substrate, ceramide, a known pro-apoptotic lipid, can also contribute to the anti-cancer effects of GCS inhibitors.





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- To cite this document: BenchChem. [Genz-123346 Free Base: A Technical Guide for Cancer Cell Line Research]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1684369/docs#genz-123346-free-base-a-technical-guide-for-cancer-cell-line-research\]](https://www.benchchem.com/product/b1684369/docs#genz-123346-free-base-a-technical-guide-for-cancer-cell-line-research)

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